

Molecular formula and weight of 4-Acetoxy-4'pentyloxybenzophenone

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Compound of Interest

4-Acetoxy-4'pentyloxybenzophenone

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In-Depth Technical Guide: 4-Acetoxy-4'-pentyloxybenzophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, a detailed potential synthesis protocol, and an exploration of the broader biological context of **4-Acetoxy-4'-pentyloxybenzophenone**. While specific biological data for this compound is not readily available in public literature, this document infers potential areas of interest based on the well-documented activities of the benzophenone scaffold.

Core Molecular and Physical Data

The fundamental chemical properties of **4-Acetoxy-4'-pentyloxybenzophenone** are summarized below. These values are essential for experimental design, characterization, and computational modeling.



Property	Value
Molecular Formula	C20H22O4
Molecular Weight	326.39 g/mol
Predicted Boiling Point	466.3 ± 30.0 °C
Predicted Density	1.105 ± 0.06 g/cm ³

Experimental Synthesis Protocol

A direct, peer-reviewed synthesis protocol for **4-Acetoxy-4'-pentyloxybenzophenone** is not prominently available. However, based on established organic chemistry principles for the synthesis of analogous benzophenone derivatives, a plausible and detailed two-step experimental protocol is proposed below. This involves an initial Friedel-Crafts acylation to form the hydroxybenzophenone intermediate, followed by an acetylation to yield the final product.

Step 1: Synthesis of 4-Hydroxy-4'-pentyloxybenzophenone (Friedel-Crafts Acylation)

This step involves the reaction of phenol with 4-(pentyloxy)benzoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride.

Materials:

- Phenol
- 4-(Pentyloxy)benzoyl chloride
- Anhydrous Aluminum Chloride (AlCl₃)
- Anhydrous Dichloromethane (DCM)
- · Hydrochloric Acid (HCl), 1M solution
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Anhydrous Magnesium Sulfate (MgSO₄)



Toluene for recrystallization

Procedure:

- In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous aluminum chloride (1.2 equivalents) to anhydrous dichloromethane.
- Cool the suspension to 0-5 °C using an ice bath.
- Dissolve 4-(pentyloxy)benzoyl chloride (1 equivalent) in anhydrous dichloromethane and add it dropwise to the stirred AlCl₃ suspension.
- In a separate flask, dissolve phenol (1.1 equivalents) in anhydrous dichloromethane.
- Add the phenol solution dropwise to the reaction mixture at 0-5 °C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker containing crushed ice and 1M HCl to decompose the aluminum chloride complex.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash sequentially with 1M HCl, water, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and evaporate the solvent under reduced pressure.
- Purify the crude product by recrystallization from toluene to yield 4-hydroxy-4'pentyloxybenzophenone.



Step 2: Synthesis of 4-Acetoxy-4'-pentyloxybenzophenone (Acetylation)

This step involves the esterification of the phenolic hydroxyl group of the intermediate with acetic anhydride.

Materials:

- 4-Hydroxy-4'-pentyloxybenzophenone (from Step 1)
- Acetic Anhydride
- Pyridine or a catalytic amount of 4-Dimethylaminopyridine (DMAP)
- Dichloromethane (DCM) or Ethyl Acetate
- 1M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Anhydrous Magnesium Sulfate (MgSO₄)

Procedure:

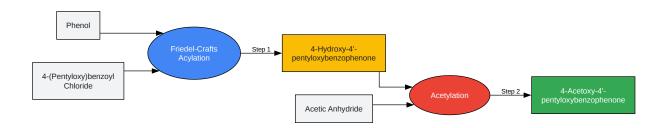
- Dissolve 4-hydroxy-4'-pentyloxybenzophenone (1 equivalent) in dichloromethane or pyridine in a round-bottom flask.
- Add acetic anhydride (1.5 equivalents) to the solution. If not using pyridine as the solvent,
 add a catalytic amount of DMAP.
- Stir the reaction mixture at room temperature for 2-4 hours. Monitor the reaction progress by TLC.
- Upon completion, dilute the reaction mixture with dichloromethane or ethyl acetate.
- Wash the organic layer sequentially with 1M HCl (to remove pyridine/DMAP), water, saturated NaHCO₃ solution, and brine.



- Dry the organic layer over anhydrous MgSO₄, filter, and evaporate the solvent under reduced pressure to yield the crude **4-acetoxy-4'-pentyloxybenzophenone**.
- Further purification can be achieved by column chromatography on silica gel if necessary.

Synthesis Workflow

The logical flow of the proposed synthesis is depicted in the following diagram.



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Caption: Proposed two-step synthesis of **4-Acetoxy-4'-pentyloxybenzophenone**.

Potential Signaling Pathways and Biological Relevance: An Extrapolation

While no specific biological studies on **4-Acetoxy-4'-pentyloxybenzophenone** have been identified, the benzophenone scaffold is a well-recognized pharmacophore present in numerous biologically active natural products and synthetic drugs.[1] The biological activities of benzophenone derivatives are diverse and include anti-inflammatory, antimicrobial, antiviral, and anticancer effects.[1][2]

Potential Areas of Investigation:

 Anti-inflammatory Activity: Many benzophenone derivatives exhibit anti-inflammatory properties.[1] This activity is often associated with the inhibition of key inflammatory





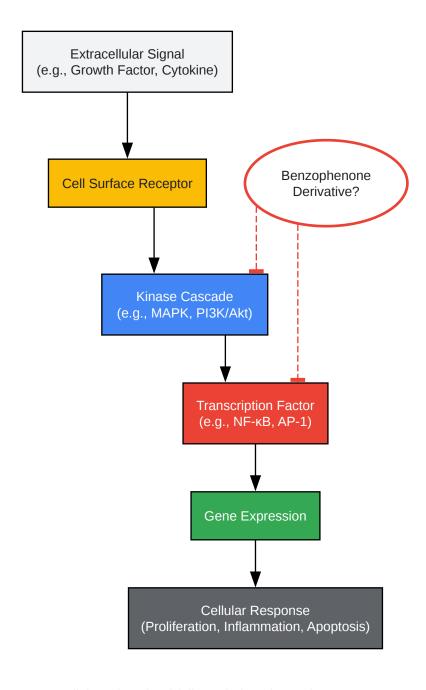


mediators. The structure of **4-Acetoxy-4'-pentyloxybenzophenone** could be explored for its potential to modulate inflammatory signaling pathways.

- Anticancer Activity: The benzophenone core is found in compounds with demonstrated antitumor activity.[2][3][4] These compounds can act through various mechanisms, including the induction of apoptosis and the inhibition of specific cellular signaling pathways crucial for cancer cell proliferation.[4]
- Antileishmanial and Antimicrobial Activity: Certain substituted benzophenones have shown promising activity against Leishmania major and other microbes.[5] The lipophilic nature imparted by the pentyloxy group in the target molecule could be a factor in its potential antimicrobial properties.

The diagram below illustrates a generalized signaling pathway that is often a target in drug development for inflammation and cancer, and where benzophenone derivatives could potentially exert an effect.





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Caption: Generalized cell signaling pathway potentially modulated by benzophenone derivatives.

It is imperative to note that the biological activities and pathway interactions mentioned are based on the broader class of benzophenone compounds. Rigorous experimental validation is required to determine the specific biological profile of **4-Acetoxy-4'-pentyloxybenzophenone**. This guide serves as a foundational resource for initiating such investigations.



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